

3,4-Dimethyl-2-pentanone physical properties

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Compound of Interest

Compound Name: 3,4-Dimethyl-2-pentanone

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An In-depth Technical Guide to the Physical Properties of **3,4-Dimethyl-2-pentanone**

This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethyl-2-pentanone**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of an experimental workflow.

Core Physical Properties

3,4-Dimethyl-2-pentanone is an organic compound with the chemical formula $C_7H_{14}O$.^{[1][2]}
^[3] Understanding its physical properties is crucial for its application in various scientific and industrial fields.

Quantitative Data Summary

The key physical properties of **3,4-Dimethyl-2-pentanone** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	114.19 g/mol	PubChem[1], NIST[2]
Boiling Point	135 °C (408 K)	Chemical Synthesis Database[3], NIST[2]
Melting Point	Not Applicable	Chemical Synthesis Database[3]
Density	0.819 g/mL	Chemical Synthesis Database[3]
Refractive Index	1.4097	Chemical Synthesis Database[3]
Solubility	Slightly soluble in water; Soluble in organic solvents	General Ketone Properties[4] [5][6][7]

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **3,4-Dimethyl-2-pentanone** are outlined below.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point is the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer

- Heating mantle
- Boiling chips

Procedure:

- Place a small volume of **3,4-Dimethyl-2-pentanone** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises and enters the condenser.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a constant temperature reading on the thermometer while the liquid is distilling.
- Record the temperature at which a steady distillation rate is achieved. This temperature is the boiling point of the liquid.

Determination of Density

The density of a liquid is its mass per unit volume. It can be determined accurately using a pycnometer or by simply measuring the mass of a known volume.

Apparatus:

- Graduated cylinder or volumetric flask
- Analytical balance

Procedure:

- Measure the mass of a clean, dry graduated cylinder or volumetric flask using an analytical balance.

- Carefully add a known volume of **3,4-Dimethyl-2-pentanone** to the graduated cylinder or volumetric flask. Record the volume.
- Measure the total mass of the container and the liquid.
- Subtract the mass of the empty container from the total mass to find the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass / Volume).

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property of a substance and can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Dropper
- Constant temperature water bath (optional, for high precision)

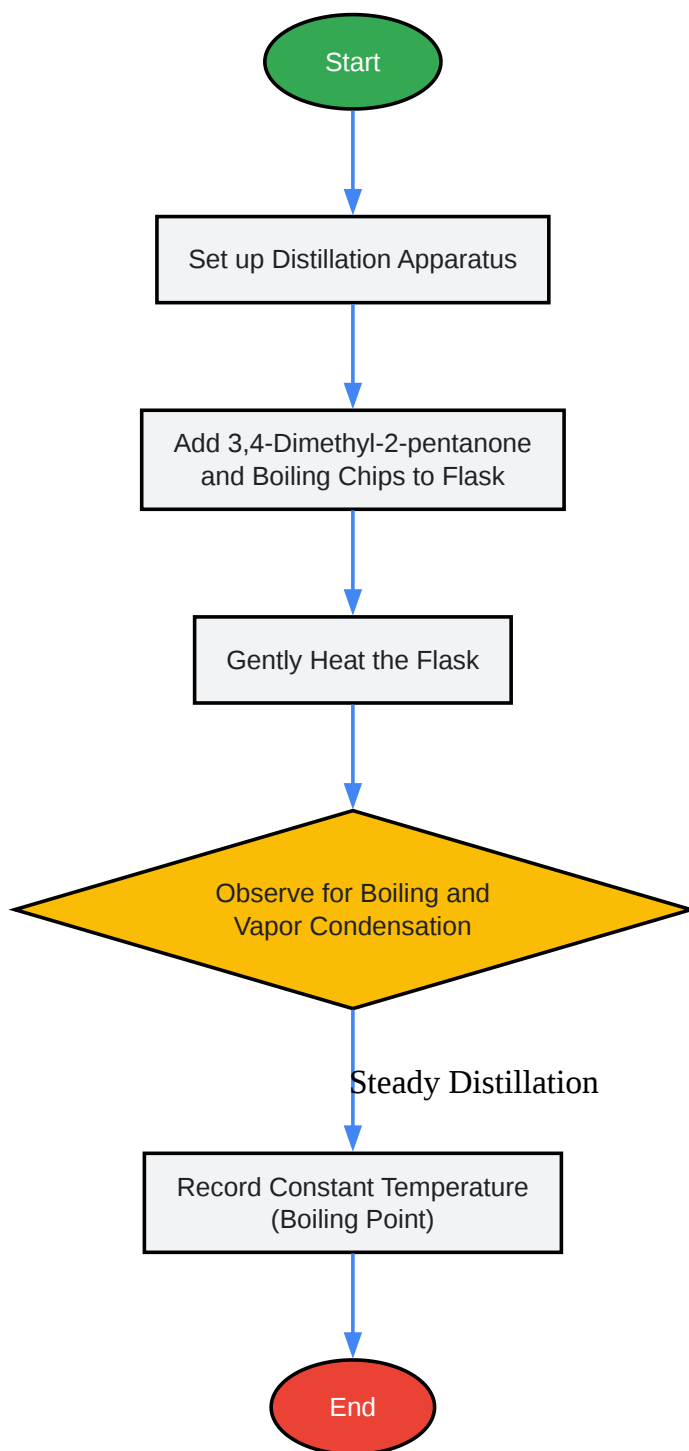
Procedure:

- Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **3,4-Dimethyl-2-pentanone** onto the surface of the prism.
- Close the prism and allow the sample to spread evenly.
- Look through the eyepiece and adjust the control knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.

- Read the refractive index value from the scale. For accurate measurements, the temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **3,4-Dimethyl-2-pentanone**.



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Caption: Workflow for Boiling Point Determination.

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